

Technical Guide: N-[3-(aminomethyl)phenyl]methanesulfonamide in Biochemical Research

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Compound of Interest

	<i>N-[3-(aminomethyl)phenyl]methanesulfonamide</i>
Compound Name:	<i>(aminomethyl)phenyl]methanesulfonamide</i>
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Executive Summary

N-[3-(aminomethyl)phenyl]methanesulfonamide is a versatile chemical intermediate primarily utilized in the synthesis of bioactive molecules for pharmaceutical and biochemical research.^{[1][2]} While not typically employed as a standalone bioactive agent, its structural features make it a valuable building block in the development of targeted therapeutic agents and chemical probes. This guide provides an in-depth overview of its principal application in the synthesis of Factor Xa inhibitors, key enzymes in the blood coagulation cascade. The document will detail its chemical properties, a representative synthetic workflow for its use, and the biochemical context of its synthetic targets.

Chemical Properties of N-[3-(aminomethyl)phenyl]methanesulfonamide

A clear understanding of the physicochemical properties of **N-[3-(aminomethyl)phenyl]methanesulfonamide** is essential for its application in chemical synthesis. The following table summarizes its key chemical data.

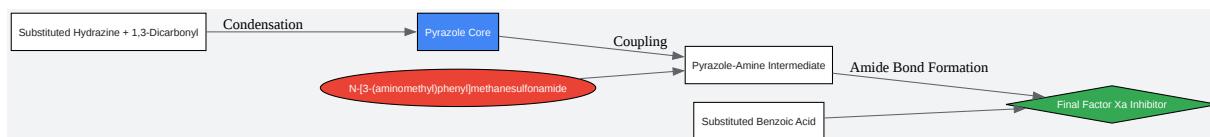
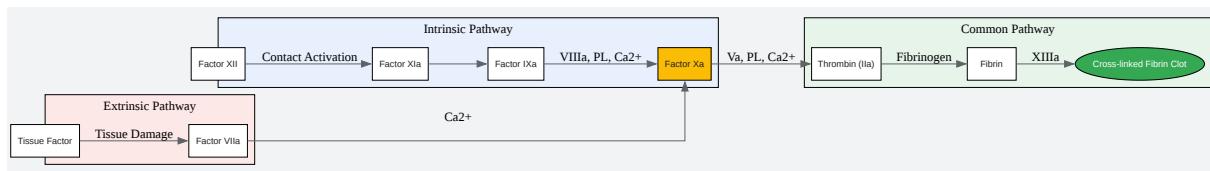
Property	Value
CAS Number	114100-09-3
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂ S
Molecular Weight	200.26 g/mol
IUPAC Name	N-[3-(aminomethyl)phenyl]methanesulfonamide
Physical Form	Off-White Solid
Purity	Typically ≥96%

Core Application: Synthesis of Factor Xa Inhibitors

The primary documented use of **N-[3-(aminomethyl)phenyl]methanesulfonamide** in biochemical and pharmaceutical research is as a key intermediate in the synthesis of Factor Xa inhibitors.^[3] Factor Xa is a critical enzyme in the coagulation cascade, responsible for the conversion of prothrombin to thrombin, which in turn leads to the formation of fibrin clots.^{[4][5]} Inhibition of Factor Xa is a major therapeutic strategy for the prevention and treatment of thromboembolic disorders.^[6]

The Coagulation Cascade and the Role of Factor Xa

The coagulation cascade is a series of enzymatic reactions that results in the formation of a blood clot. It is traditionally divided into the intrinsic and extrinsic pathways, which converge at the activation of Factor X. Activated Factor X (Factor Xa) then plays a pivotal role in the common pathway. The diagram below illustrates the central position of Factor Xa in this critical biological process.



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